

An In-depth Technical Guide to 1-Chloropinacolone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloropinacolone

Cat. No.: B081408

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **1-Chloropinacolone** (CAS No. 13547-70-1), an important intermediate in the pharmaceutical and agrochemical industries.

Core Chemical Properties

1-Chloropinacolone, also known as 1-chloro-3,3-dimethyl-2-butanone, is a clear, slightly yellow liquid.^[1] It is a chlorinated ketone that serves as a versatile building block in organic synthesis.^{[2][3]}

Table 1: Physicochemical Properties of **1-Chloropinacolone**

Property	Value	Source(s)
CAS Number	13547-70-1	[1][2]
Molecular Formula	C6H11ClO	[1][2]
Molecular Weight	134.6 g/mol	[1][4]
Appearance	Clear, light yellow liquid	[1][5]
Melting Point	-13 °C (lit.)	[1][6]
Boiling Point	170-173 °C (lit.)	[1][6]
Density	1.025 g/mL at 25 °C (lit.)	[1][6]
Refractive Index	n _{20/D} 1.442 (lit.)	[1][6]
Flash Point	153 °F (67.2 °C)	[7]
Water Solubility	Not miscible / Slightly soluble	[1][2][5]
Vapor Pressure	1.39 mmHg at 25°C	[8]
EINECS Number	236-920-6	[2]
InChI Key	ULSAJQMHTGKPIY- UHFFFAOYSA-N	[2]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **1-Chloropinacolone**. Various spectroscopic data, including ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry, are available for this compound.[9] This data is essential for confirming the structure and purity of the compound after synthesis.

Experimental Protocols

3.1. Synthesis of 1-Chloropinacolone

1-Chloropinacolone is primarily synthesized through the direct chlorination of pinacolone.[10] Due to the activating effect of the carbonyl group, the α-hydrogen is readily substituted by chlorine.[10] A common industrial method is the low-temperature solvent method.[10]

Method: Low-Temperature Solvent Chlorination[10][11]

- Preparation: A solution of pinacolone in methanol is prepared. The mass ratio of pinacolone to methanol is typically between 0.8:2 and 1.2:2.[11]
- Cooling: The pinacolone-methanol solution is added to a reaction kettle equipped with a stirring and cooling system. The temperature of the solution is reduced to below 0 °C.[11]
- Chlorination: Chlorine gas (Cl₂) is introduced into the cooled solution.[10][11] To control the reaction and minimize the formation of byproducts like 2-Chloropinacolone, the pinacolone solution is circulated from the kettle through a pipeline where chlorine gas is added.[10][11] The reaction is exothermic, and external cooling is required to maintain the low temperature. [10]
- Reaction Completion: The circulation and chlorination are continued until the reaction is complete, which can be monitored by techniques like gas chromatography.[10]
- Work-up: The resulting reaction mother liquor is heated to remove the methanol solvent.[11] The desolvated liquid is then cooled to yield **1-Chloropinacolone**. [11]
- Purification: The crude product is subjected to vacuum distillation to obtain high-purity **1-Chloropinacolone**. [10]

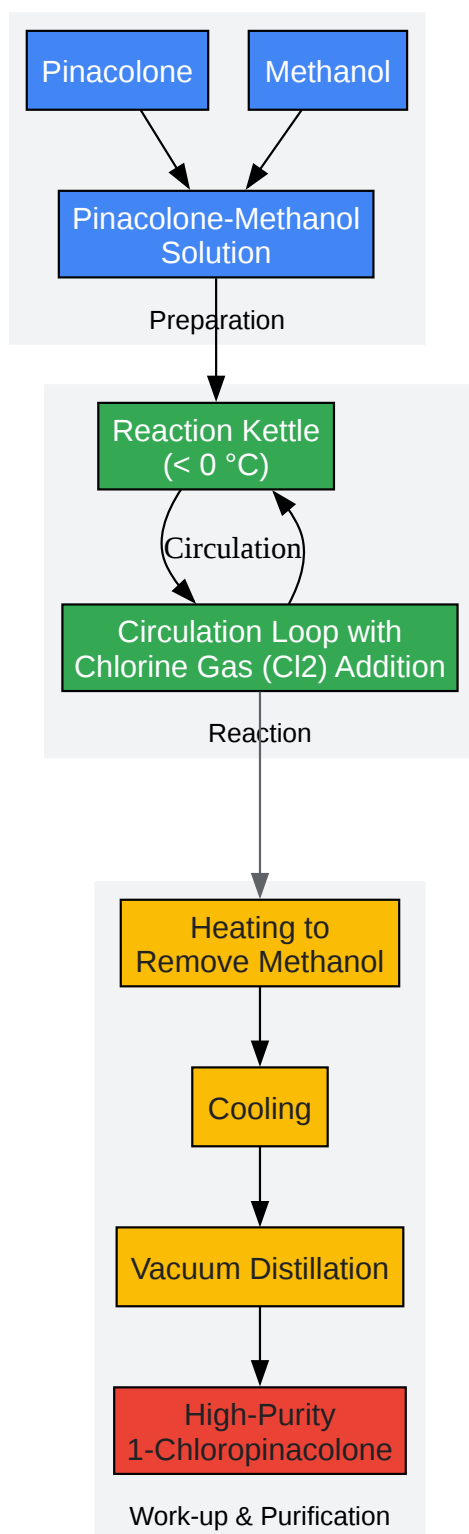


Diagram 1: Synthesis Workflow of 1-Chloropinacolone

[Click to download full resolution via product page](#)Diagram 1: Synthesis Workflow of **1-Chloropinacolone**

3.2. Analytical Methods

Gas Chromatography (GC): GC is used to analyze the reaction product and determine the purity of **1-Chloropinacolone**.^[10] It is particularly useful for quantifying the presence of isomers like 2-Chloro Pinacolone, which has a boiling point very close to that of **1-Chloropinacolone**, making separation by distillation challenging.^[10]

High-Performance Liquid Chromatography (HPLC): **1-Chloropinacolone** can also be analyzed by reverse-phase HPLC.^[12]

- Column: Newcrom R1^[12]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and an acid like phosphoric acid (or formic acid for Mass-Spec compatibility).^[12]

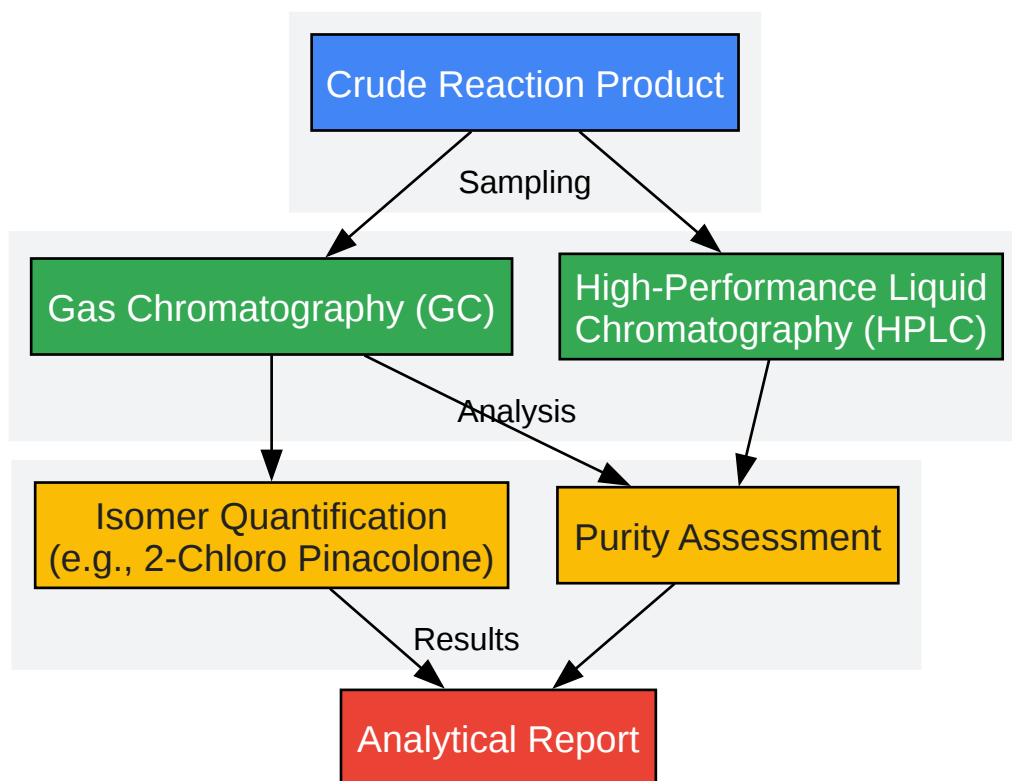


Diagram 2: Analytical Workflow for 1-Chloropinacolone

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Diagram 2: Analytical Workflow for **1-Chloropinacolone**

Reactivity, Applications, and Stability

4.1. Reactivity and Stability

1-Chloropinacolone is stable at room temperature in closed containers under normal storage and handling conditions.[2][5] It is incompatible with strong oxidizing agents and amines.[13][14] When heated, it may form explosive mixtures with air.[5] Hazardous decomposition products include hydrogen chloride and carbon monoxide.[5]

4.2. Applications in Drug Development and Agrochemicals

The primary application of **1-Chloropinacolone** is as a key intermediate in the synthesis of triazole compounds.[1][6] These triazole derivatives exhibit a wide range of biological activities, including antiviral, antibacterial, antifungal, and antituberculous properties.[1][15] This makes **1-Chloropinacolone** a valuable precursor in the development of new pharmaceuticals and pesticides.[10][11] It is also used as a reactant in the asymmetric reduction of borane.[16]

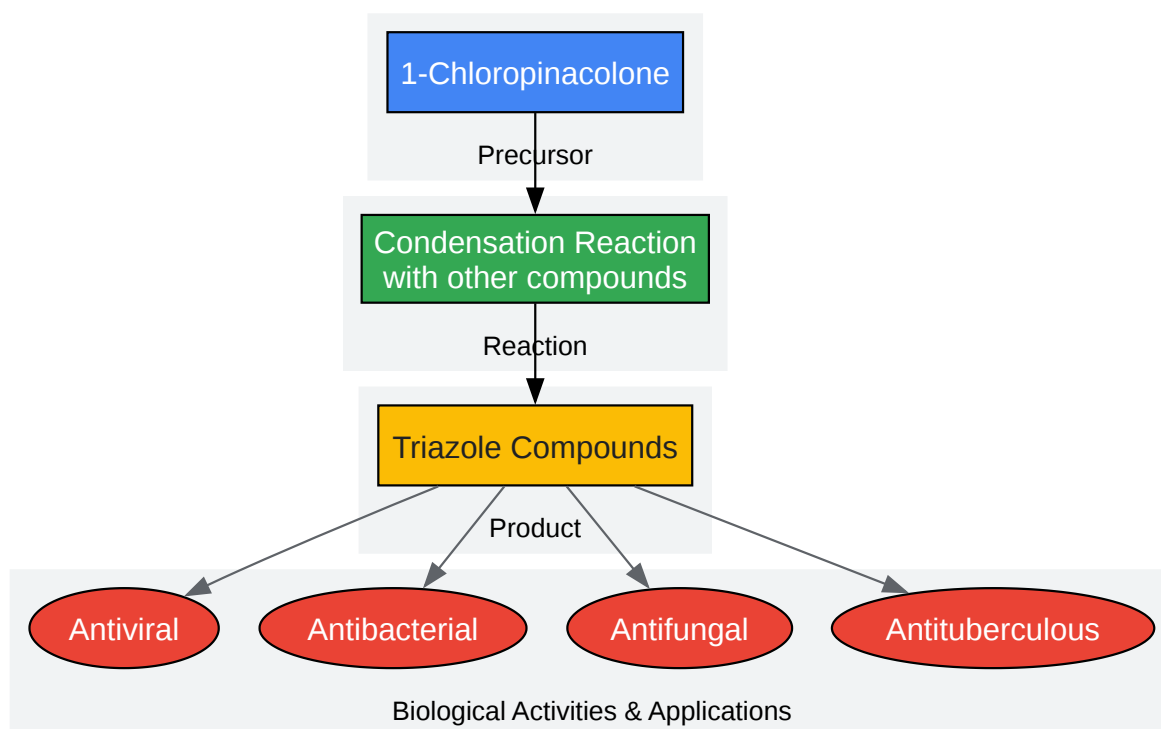


Diagram 3: Application of 1-Chloropinacolone in Triazole Synthesis

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Diagram 3: Application of **1-Chloropinacolone** in Triazole Synthesis

Safety and Handling

1-Chloropinacolone is a hazardous substance and must be handled with appropriate safety precautions.

- Hazards: It is harmful if swallowed, toxic in contact with skin, and fatal if inhaled.[13][14] It causes skin and serious eye irritation and may cause respiratory irritation.[5][13] It is also a lachrymator.[5][13]
- Handling: Use only in a well-ventilated area or in a closed system with appropriate exhaust ventilation.[13][17] Wear suitable protective clothing, gloves, and eye/face protection.[2][17] Avoid breathing mist, vapors, or spray.[13] Wash hands and any exposed skin thoroughly after handling.[14][17]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.[5][8] Keep the container tightly closed.[5][13] It should be kept away from heat, sparks, open flames, and other sources of ignition.[5][8] Storage under an inert atmosphere at 2-8°C is recommended.[2]

Conclusion

1-Chloropinacolone is a critical chemical intermediate with well-defined properties. Its synthesis, while straightforward, requires careful control to minimize byproduct formation. Its primary utility lies in its role as a precursor to biologically active triazole compounds, making it a compound of significant interest to researchers in drug discovery and agrochemical development. Due to its hazardous nature, strict adherence to safety protocols during handling and storage is mandatory.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Chloropinacolone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081408#1-chloropinacolone-chemical-properties]

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